

Personal protective equipment for handling USP7-IN-10 hydrochloride

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Compound of Interest

Compound Name: USP7-IN-10 hydrochloride

Cat. No.: B10861928

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Essential Safety and Handling Guide for USP7-IN-10 Hydrochloride

For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This guide provides immediate, essential information for the safe handling and disposal of **USP7-IN-10 hydrochloride**, a potent ubiquitin-specific protease 7 (USP7) inhibitor. Adherence to these procedural steps is critical for maintaining a safe research environment and ensuring regulatory compliance.

Chemical Identifier:

- Compound Name: **USP7-IN-10 hydrochloride**
- Synonyms: Compound 1
- Molecular Formula: C₂₆H₃₀Cl₂N₄O₃S^[1]
- Molecular Weight: 549.51^[1]

Hazard Identification and Precautionary Measures

USP7-IN-10 hydrochloride is categorized as harmful if swallowed. It is essential to handle this compound with care, following all prescribed safety protocols to minimize exposure risks.

GHS Hazard Statements:

- H302: Harmful if swallowed

GHS Precautionary Statements:

- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P301 + P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
- P330: Rinse mouth.
- P501: Dispose of contents/container to an approved waste disposal plant.

Personal Protective Equipment (PPE)

When handling **USP7-IN-10 hydrochloride**, all personnel must use appropriate personal protective equipment. This is the first line of defense against chemical exposure.

PPE Category	Specification	Purpose
Eye/Face Protection	Safety goggles or face shield	Protects eyes from splashes and airborne particles.
Skin Protection	Chemical-resistant gloves (e.g., nitrile)	Prevents direct skin contact with the compound.
Lab coat	Protects skin and clothing from contamination.	
Respiratory Protection	Use in a well-ventilated area or chemical fume hood	Minimizes inhalation of dust or aerosols.

Operational Plan: Step-by-Step Handling Procedures

All handling of **USP7-IN-10 hydrochloride**, both in solid and solution form, should be conducted in a designated and well-ventilated area, such as a chemical fume hood.

1. Preparation and Weighing:

- Before handling, ensure you are wearing the full required PPE.
- When weighing the solid compound, use a chemical fume hood to prevent inhalation of any airborne powder.
- Use disposable weighing paper and spatulas to avoid cross-contamination.

2. Dissolving the Compound:

- If preparing a solution (e.g., in DMSO), add the solvent to the solid compound slowly and carefully within the fume hood.
- Cap the container tightly and vortex or sonicate as needed to ensure complete dissolution.

3. Experimental Use:

- Clearly label all solutions containing **USP7-IN-10 hydrochloride** with the chemical name, concentration, and hazard symbol.
- When using the compound in experiments, avoid creating aerosols.
- Change gloves immediately if they become contaminated.

4. Post-Handling:

- After handling, wash hands and any exposed skin thoroughly with soap and water.
- Decontaminate all work surfaces and equipment used.

First Aid Measures

In the event of exposure, immediate action is crucial.

Exposure Route	First Aid Procedure
If Swallowed	Immediately make the victim drink water (two glasses at most). Consult a physician. Call a POISON CENTER or doctor if you feel unwell. Rinse mouth.
In Case of Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower.
In Case of Eye Contact	Rinse out with plenty of water. Remove contact lenses if present and easy to do. Continue rinsing.
If Inhaled	Move the person into fresh air.

Disposal Plan: Waste Management Protocol

The disposal of **USP7-IN-10 hydrochloride** and any contaminated materials must be treated as hazardous chemical waste. Never dispose of this compound down the drain or in regular trash.

1. Waste Segregation:

- Solid Waste: Collect unused or expired **USP7-IN-10 hydrochloride** powder, along with contaminated items like weighing paper and disposable spatulas, in a clearly labeled, sealed hazardous waste container.
- Liquid Waste: Solutions containing **USP7-IN-10 hydrochloride** should be collected in a dedicated, leak-proof, and chemically compatible hazardous waste container. Do not mix with incompatible waste streams.
- Contaminated Labware: Disposable labware (e.g., pipette tips, tubes) that has come into contact with the compound should be collected in a separate, clearly labeled hazardous waste bag or container.

2. Waste Labeling:

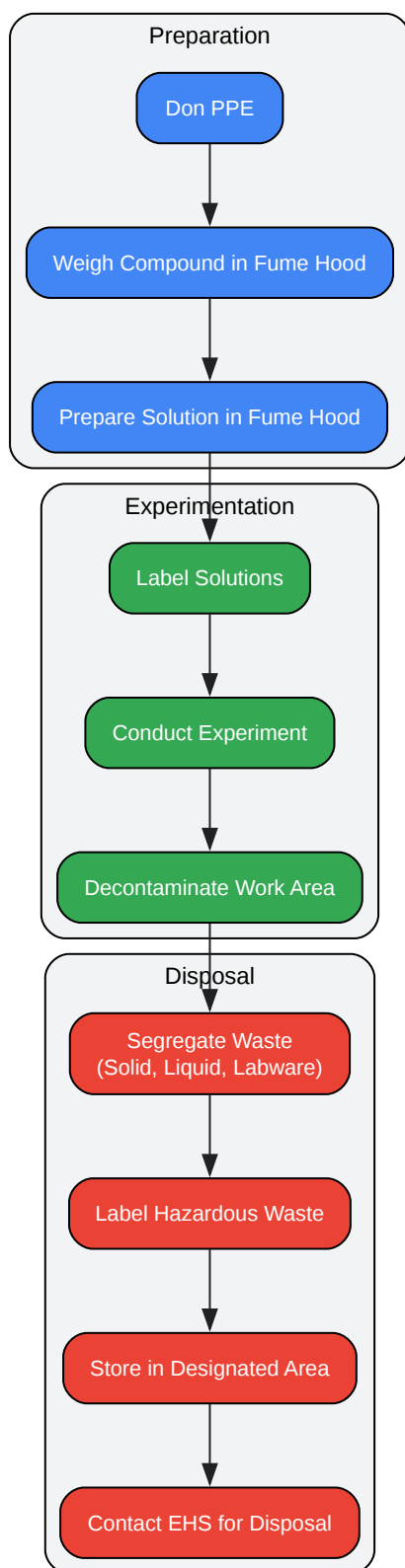
- All hazardous waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name: "**USP7-IN-10 hydrochloride**".

3. Storage and Disposal:

- Store hazardous waste in a designated, secure area away from general lab traffic.
- Arrange for disposal through your institution's environmental health and safety (EHS) office, following all applicable federal, state, and local regulations.[\[2\]](#)

Experimental Workflow for Safe Handling and Disposal

The following diagram illustrates the procedural workflow for the safe handling and disposal of **USP7-IN-10 hydrochloride**.



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Caption: Workflow for the safe handling and disposal of **USP7-IN-10 hydrochloride**.

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References

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